

[1-(3-Chlorophenyl)cyclopentyl]methanamine

CAS number and identification

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Compound of Interest

Compound Name:	[1-(3-Chlorophenyl)cyclopentyl]methanamine
CAS No.:	933752-65-9
Cat. No.:	B3307797

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Technical Whitepaper: [1-(3-Chlorophenyl)cyclopentyl]methanamine

Executive Summary

As agrochemical and pharmaceutical pipelines increasingly demand sterically tuned building blocks, arylcycloalkylamines have emerged as highly versatile scaffolds. **[1-(3-Chlorophenyl)cyclopentyl]methanamine** is a specialized primary amine characterized by a sterically demanding cyclopentyl core bonded to both a 3-chlorophenyl group and an aminomethyl moiety. This unique topology restricts the conformational flexibility of the amine, dictating highly specific binding affinities and reaction trajectories.

This technical guide provides an in-depth analysis of its chemical identity, analytical mass spectrometry profiling, validated synthetic methodologies, and its primary commercial application as a critical intermediate in the synthesis of 1,3-oxazin-4-one herbicides.

Chemical Identity & Structural Profiling

The physical and structural parameters of the compound are foundational for downstream formulation and synthetic planning. The quaternary carbon (C1 of the cyclopentyl ring) introduces significant steric bulk, which protects the adjacent amine from premature degradation while requiring optimized, high-energy conditions for functionalization.

Parameter	Value
IUPAC Name	[1-(3-Chlorophenyl)cyclopentyl]methanamine
CAS Number	933752-65-9[1]
Molecular Formula	C ₁₂ H ₁₆ ClN
Molecular Weight	209.72 g/mol [1]
SMILES	C1CCC(C1)(CN)C2=CC(=CC=C2)Cl[2]
InChIKey	RUCYJFAAKGHQNI-UHFFFAOYSA-N

Analytical Identification & Mass Spectrometry

For self-validating experimental workflows, identifying the compound via High-Resolution Mass Spectrometry (HRMS) and Ion Mobility Spectrometry (IMS) is critical. The presence of the chlorine atom provides a distinct

and

isotopic signature in a characteristic 3:1 ratio.

Below is a summarized table of predicted Electrospray Ionization (ESI-MS) adducts and their Collision Cross Section (CCS) values, which are essential for calibrating drift-tube or traveling-wave ion mobility instruments[2].

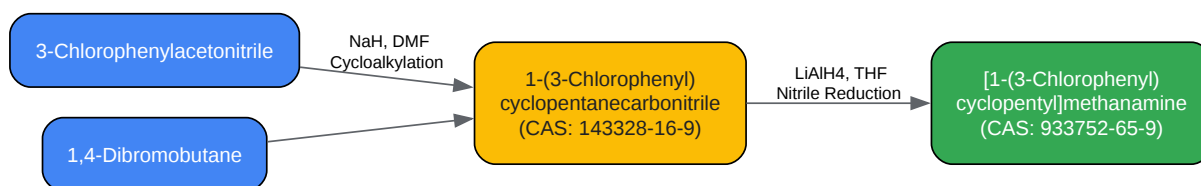
Adduct Species	Predicted m/z	Predicted CCS (Å²)
[M+H] ⁺	210.10440	147.5
[M+Na] ⁺	232.08634	154.7
[M+NH ₄] ⁺	227.13094	170.2
[M+K] ⁺	248.06028	149.5
[M+H-H ₂ O] ⁺	192.09438	142.1
[M-H] ⁻	208.08984	153.3

Causality in Analysis: When ionizing this compound, the loss of ammonia (

Da) is a common in-source fragmentation pathway due to the stability of the resulting tertiary carbocation at the C1 cyclopentyl position. Analysts should monitor the m/z 193 fragment to confirm the structural connectivity.

Synthetic Methodology & Validated Protocol

The synthesis of **[1-(3-Chlorophenyl)cyclopentyl]methanamine** relies on the cycloalkylation of an arylacetonitrile followed by the aggressive reduction of the sterically hindered nitrile[3].



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Caption: Synthetic pathway for **[1-(3-Chlorophenyl)cyclopentyl]methanamine** via cycloalkylation and reduction.

Step-by-Step Reduction Protocol

To ensure scientific integrity and high yield, the following self-validating protocol must be strictly adhered to:

- Reagent Preparation: Suspend Lithium Aluminum Hydride (LiAlH_4 , 2.0 eq) in anhydrous Tetrahydrofuran (THF) under an Argon atmosphere at 0°C .
 - Causality: THF acts as a weakly coordinating solvent that stabilizes the lithium ion, enhancing the nucleophilicity of the hydride. The 0°C temperature mitigates the exothermic nature of the initial hydride transfer.
- Substrate Addition: Dissolve 1-(3-chlorophenyl)cyclopentanecarbonitrile[3] in anhydrous THF and add dropwise to the suspension over 30 minutes.
 - Causality: Controlled addition prevents thermal runaway and suppresses bimolecular side reactions, such as amidine formation.
- Thermal Activation: Remove the ice bath and heat the reaction to reflux (65°C) for 6 hours.
 - Causality: The intermediate iminium salt is highly sterically hindered by the cyclopentyl ring. Thermal energy is strictly required to drive the second hydride transfer to completion; otherwise, the reaction stalls at the imine stage.
- Fieser Quench (Critical Step): Cool to 0°C . For every grams of used, sequentially add mL of distilled, mL of 15% (aq), and mL of. Stir vigorously for 30 minutes.
 - Causality: This specific stoichiometric quench hydrolyzes the aluminum alkoxide complexes and precipitates them as a granular, easily filterable aluminate salt. Deviating

from this causes the formation of unmanageable gelatinous emulsions that trap the product.

- Validation: Filter the salts, dry the organic layer over

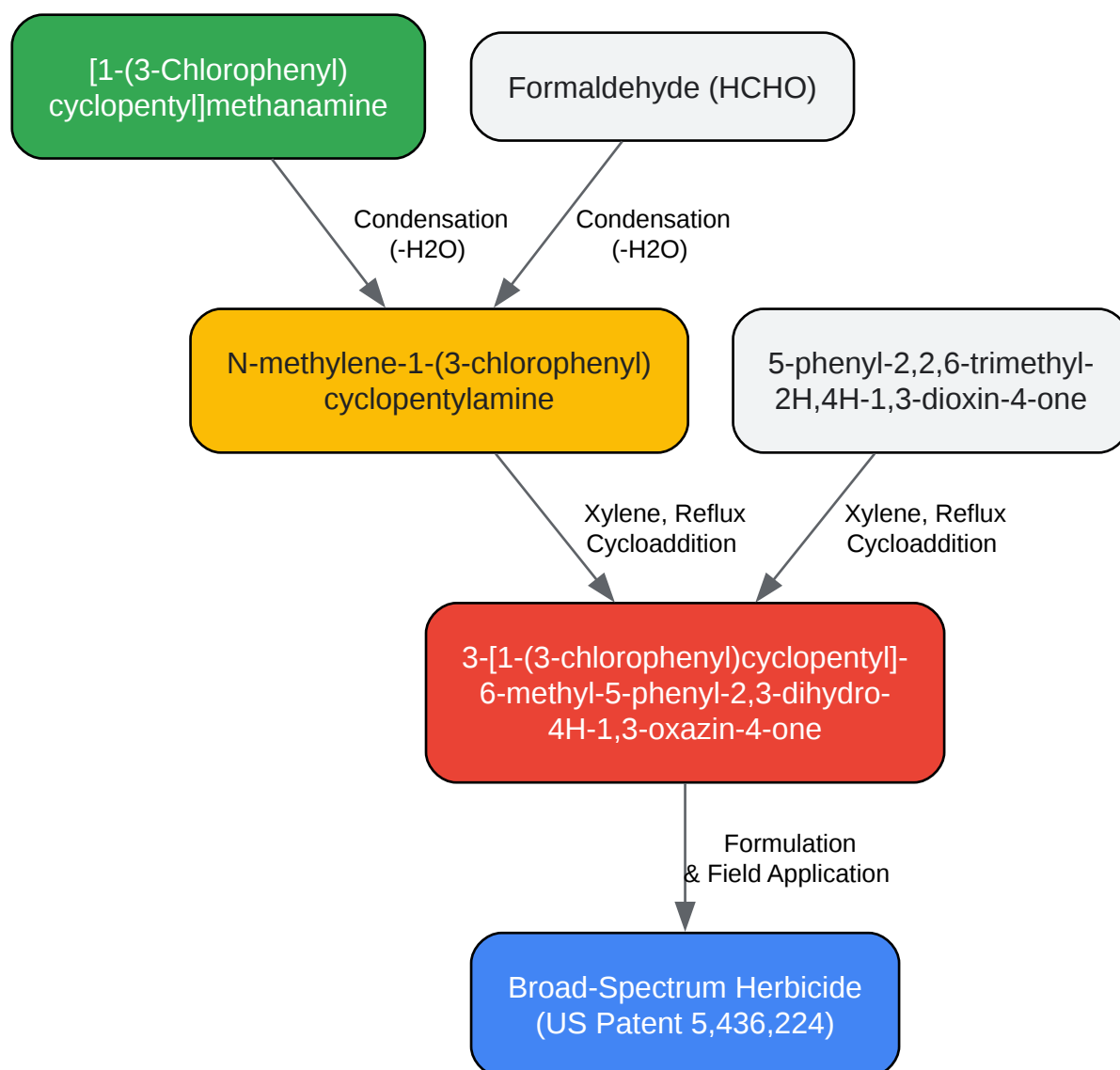
, and concentrate in vacuo.
 - Self-Validation: Run an FT-IR spectrum of the crude oil. The complete disappearance of the sharp

stretch at $\sim 2240\text{ cm}^{-1}$ confirms total conversion.

Agrochemical Applications: 1,3-Oxazin-4-one Herbicides

The primary industrial utility of **[1-(3-Chlorophenyl)cyclopentyl]methanamine** is its role as a precursor for highly potent 1,3-oxazin-4-one herbicides, which exhibit broad-spectrum pre- and post-emergence weed control[4].

According to U.S. Patent 5,436,224, the primary amine is first condensed with formaldehyde to yield an N-methylene intermediate. This intermediate subsequently undergoes a cycloaddition reaction with a dioxinone derivative (e.g., 5-phenyl-2,2,6-trimethyl-2H,4H-1,3-dioxin-4-one) in refluxing xylene[5].



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Caption: Synthesis of 1,3-oxazin-4-one herbicides using the methanamine intermediate (US Patent 5,436,224).

Mechanistic Insight: The cycloaddition is driven by the thermal extrusion of acetone from the dioxinone, generating a highly reactive acylketene intermediate. The N-methylene amine acts as a heterodienophile, trapping the acylketene to form the stable 1,3-oxazin-4-one ring system[5]. The steric bulk of the 1-(3-chlorophenyl)cyclopentyl group is essential for the herbicide's target binding affinity in the plant's metabolic pathways[4].

References

- Title: 933752-65-9 (C₁₂H₁₆CIN) - Structural Information and Mass Spectrometry Source: PubChemLite (Luxembourg Centre for Systems Biomedicine) URL:[[Link](#)]
- Title: 1,3-oxazin-4-one derivatives, herbicides containing the same, and novel intermediates for preparing the same (US5436224A)
- Title: Synthesis of Production of 3-[1-(3-chlorophenyl)cyclopentyl]-6-methyl-5-phenyl-2,3-dihydro-4H-1,3-oxazin-4-one Source: PrepChem URL:[[Link](#)]
- Title: 1-(3-Chlorophenyl)cyclopentanecarbonitrile (CAS 143328-16-9) Source: YanmeiBio URL:[[Link](#)]

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